

molecular formula and weight of lithium tetraborate

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Compound of Interest

Compound Name: *Lithium tetraborate*

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An In-depth Technical Guide to **Lithium Tetraborate**

For researchers, scientists, and professionals in analytical chemistry and materials science, **lithium tetraborate** ($\text{Li}_2\text{B}_4\text{O}_7$) is a crucial inorganic compound with significant applications. Also known as lithium borate, it is the lithium salt of boric acid and serves as a fundamental component in various analytical and industrial processes.^{[1][2]} Its primary utility is as a flux in sample preparation for spectrochemical analysis, and it is also a key ingredient in the manufacturing of specialized glasses and ceramics.^{[1][3][4]}

Molecular Formula and Weight

The chemical identity of **lithium tetraborate** is defined by its molecular formula and weight.

- Molecular Formula: $\text{Li}_2\text{B}_4\text{O}_7$ ^{[3][5][6]}
- Molecular Weight: 169.12 g/mol ^{[3][4][6][7]}

Properties of Lithium Tetraborate

Lithium tetraborate is a white, crystalline solid with properties that make it highly suitable for high-temperature applications.^{[3][5]} It is stable, though it can be hygroscopic, and should be stored in a sealed container in a cool, dry place.^{[3][8]}

Property	Value
Appearance	White crystalline solid/powder[3][5]
Molecular Formula	$\text{Li}_2\text{B}_4\text{O}_7$ [3][5][6]
Molecular Weight	169.12 g/mol [3][4][6][7]
CAS Number	12007-60-2[3][4][5][7]
Melting Point	760 - 930 °C[3][4][5][9]
Density	2.4 - 2.45 g/cm ³ [3][7]
Solubility	Soluble in water[4][8]

Key Applications in Research and Development

The unique properties of **lithium tetraborate** make it indispensable in several scientific fields:

- Analytical Chemistry:** It is widely used as an acidic flux for dissolving a variety of inorganic oxides, silicates, carbonates, and other refractory materials for analysis by X-ray fluorescence (XRF) and Inductively Coupled Plasma-Optical Emission Spectroscopy (ICP-OES).[3][4][8] A mixture of **lithium tetraborate** and lithium metaborate can dissolve most inorganic oxides for spectrochemical analysis.[3]
- Glass and Ceramics:** As a fluxing agent, it lowers the melting point of raw materials, ensuring a uniform melt and improving the mechanical strength and thermal stability of the final glass or ceramic product.[4][10]
- Thermoluminescence Dosimetry (TLD):** **Lithium tetraborate** is used in dosimeters to measure ionizing radiation doses.[4]
- Nuclear Industry:** Its ability to absorb thermal neutrons allows for its use in neutron-absorbing materials and shielding components.[4]

Experimental Protocol: Sample Preparation by Borate Fusion

One of the most critical applications of **lithium tetraborate** is in the preparation of samples for XRF analysis through the borax fusion method.[1] This technique transforms a powdered mineral or oxide sample into a homogeneous glass disc, which facilitates highly accurate elemental analysis.[2][4]

Objective: To prepare a solid, powdered sample for XRF analysis by dissolving it in a **lithium tetraborate** flux to create a homogeneous glass bead.

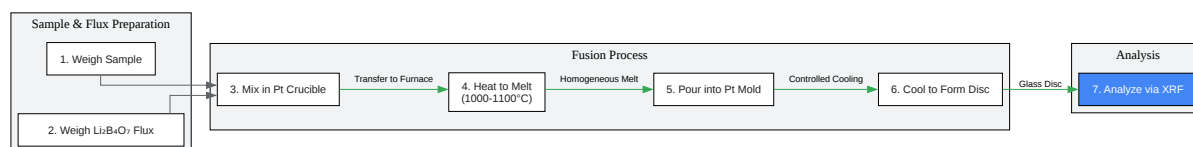
Materials:

- **Lithium tetraborate** ($\text{Li}_2\text{B}_4\text{O}_7$) flux (high purity, pre-fused)[2]
- Powdered analytical sample
- Platinum crucible[2]
- Platinum mold[2]
- Fusion machine or high-temperature furnace
- Analytical balance

Methodology:

- **Weighing:** Accurately weigh the **lithium tetraborate** flux and the powdered sample to a precise ratio. This ratio is critical and depends on the sample matrix. A common starting point is a 10:1 flux-to-sample ratio. Record the weights meticulously.[2]
- **Mixing:** Transfer the weighed flux and sample into a platinum crucible and mix thoroughly.[2]
- **Fusion:** Place the crucible into a fusion machine or a furnace pre-heated to a temperature above the melting point of the mixture (typically 1000-1100°C). Heat the mixture until it completely melts and becomes a single, homogeneous liquid.[2] The crucible may be agitated during this process to ensure complete dissolution of the sample.
- **Casting:** Once the sample is fully dissolved, pour the molten mixture into a pre-heated platinum mold.[2]

- Cooling: Allow the mold to cool at a controlled rate. This process forms a solid, uniform glass disc.
- Analysis: The resulting glass disc is now ready for analysis in an XRF spectrometer.[2]



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Caption: Workflow for sample preparation using the **lithium tetraborate** fusion method.

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